

# N-Methyl-4-nitroaniline Octanol-Water Partition Coefficient: A Technical Guide

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## Compound of Interest

Compound Name: *N-Methyl-4-nitroaniline*

Cat. No.: B087028

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the octanol-water partition coefficient (LogP) of **N-Methyl-4-nitroaniline**, a crucial parameter in drug development and environmental fate assessment. The document outlines quantitative data, detailed experimental protocols for its determination, and visual workflows to facilitate understanding and implementation in a laboratory setting.

## Core Concepts

The octanol-water partition coefficient ( $K_{ow}$ ), and its logarithmic form, LogP, is a measure of a chemical's lipophilicity. It describes the ratio of a compound's concentration in a mixture of two immiscible solvents, n-octanol and water, at equilibrium. This parameter is a key determinant of a drug's pharmacokinetic properties, including its absorption, distribution, metabolism, and excretion (ADME). A comprehensive understanding of the LogP of **N-Methyl-4-nitroaniline** is therefore essential for its evaluation in pharmaceutical and chemical research.

## Data Presentation

The octanol-water partition coefficient of **N-Methyl-4-nitroaniline** has been determined through both experimental and computational methods. A summary of the available quantitative data is presented below.

Parameter	Value	Method	Reference
LogP	2.04	Not Specified	[1]
Experimental LogP	Reproduced to within ±0.1 in log unit	Molecular Dynamics Simulation	[2]

## Experimental Protocols

The determination of the octanol-water partition coefficient is most reliably achieved through experimental methods. The "shake-flask" method is considered the gold standard for its direct measurement capabilities and is detailed in the OECD Guideline for the Testing of Chemicals, No. 107.[3][4][5][6]

### Shake-Flask Method (Adapted from OECD Guideline 107)

This method directly determines the partition coefficient by measuring the concentration of the analyte in both the n-octanol and water phases after they have reached equilibrium.

#### 1. Preparation of Solvents:

- Pre-saturate n-octanol with water by shaking a mixture of the two and allowing the phases to separate.
- Similarly, pre-saturate water with n-octanol.
- This ensures that the two phases are in equilibrium with each other before the introduction of the test substance.

#### 2. Preparation of the Test Solution:

- Prepare a stock solution of **N-Methyl-4-nitroaniline** in n-octanol. The concentration should be chosen to be below the saturation limit in both phases and should not exceed 0.01 mol/L in either phase.[4]

#### 3. Partitioning:

- In a suitable vessel (e.g., a separatory funnel or a centrifuge tube), combine a known volume of the pre-saturated n-octanol containing **N-Methyl-4-nitroaniline** and a known volume of the pre-saturated water.
- The volume ratio of the two phases should be adjusted based on the expected LogP value to ensure that the concentration in both phases can be accurately measured.
- Gently shake or agitate the mixture at a constant temperature (typically 20-25°C) for a sufficient time to allow for equilibrium to be reached.<sup>[6]</sup> A preliminary experiment can be conducted to determine the time required to reach equilibrium.

#### 4. Phase Separation:

- After equilibration, the mixture must be centrifuged to ensure complete separation of the two phases.<sup>[4]</sup><sup>[6]</sup> This is a critical step to avoid the formation of emulsions or micro-droplets that can interfere with accurate concentration measurements.

#### 5. Concentration Analysis:

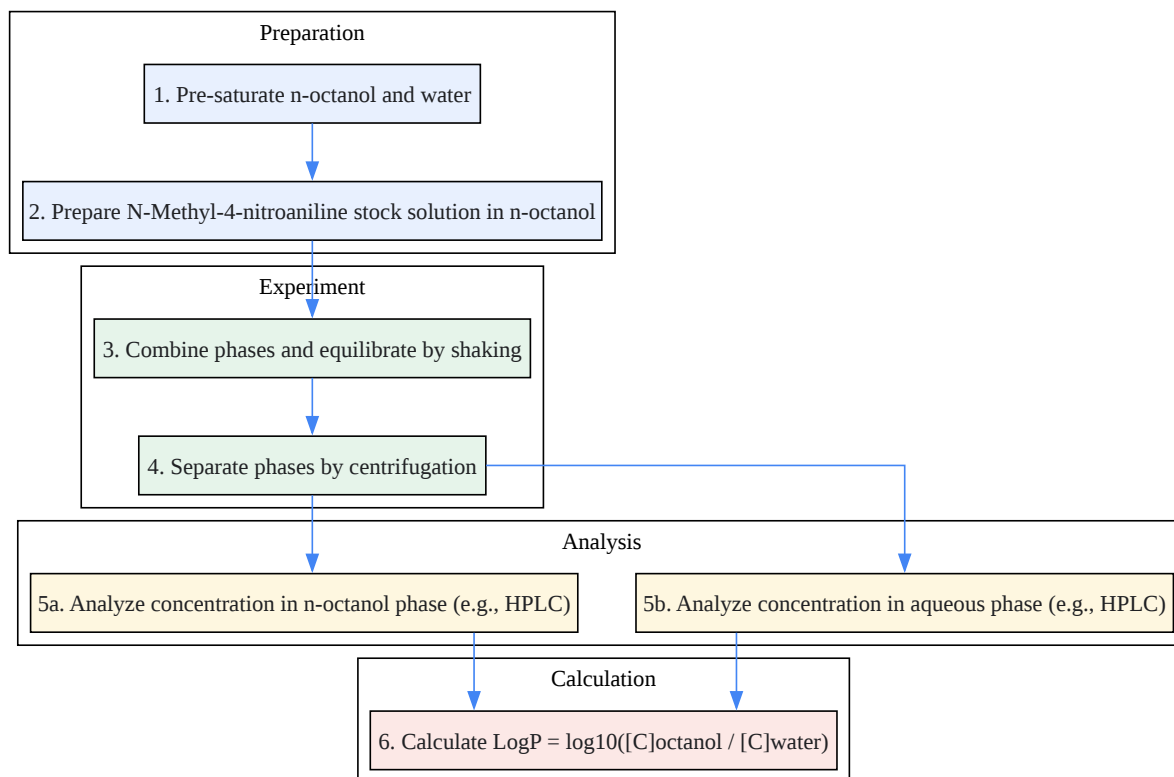
- Carefully separate the two phases.
- Determine the concentration of **N-Methyl-4-nitroaniline** in each phase using a suitable analytical method. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and robust technique for this purpose.<sup>[6]</sup>

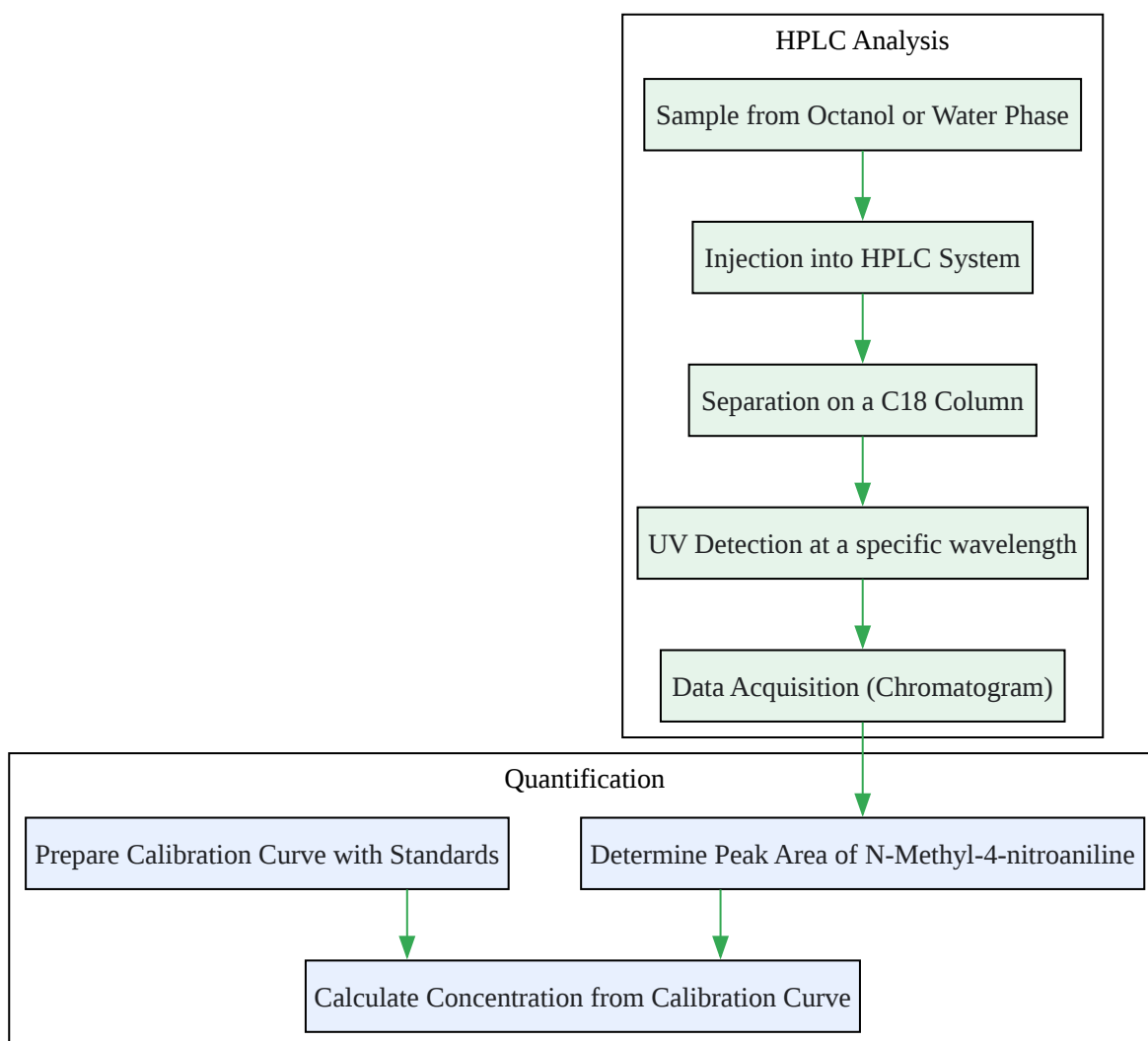
#### 6. Calculation of LogP:

- The partition coefficient (P) is calculated as the ratio of the concentration of **N-Methyl-4-nitroaniline** in the n-octanol phase ([C]<sub>octanol</sub>) to its concentration in the aqueous phase ([C]<sub>water</sub>).
- $\text{LogP} = \log_{10} ([C]_{\text{octanol}} / [C]_{\text{water}})$

## Mandatory Visualization

## Experimental Workflow for Shake-Flask LogP Determination





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